

Safety and Handling of 1,2-Epoxyoctane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Epoxyoctane

Cat. No.: B1223023

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1,2-Epoxyoctane** (CAS No. 2984-50-1), also known as 1,2-Octylene Oxide or Hexyloxirane. The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-Epoxyoctane** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **1,2-Epoxyoctane**

Property	Value
Molecular Formula	C ₈ H ₁₆ O
Molecular Weight	128.21 g/mol [1][2]
Appearance	Colorless liquid
Boiling Point	169.5 °C at 760 mmHg[3][4]
60 - 62 °C at 2.26 kPa[5]	
62.5 - 63 °C at 17 mmHg[1][2]	
Density	0.866 g/cm ³ [3]
0.839 g/mL at 25 °C[1][2]	
Flash Point	37 °C (98.6 °F) - closed cup[1][2]
37.2 °C[3][4]	
Vapor Pressure	2.04 mmHg at 25°C[3]
Solubility	Slightly soluble in water.[5] Soluble in ethers and benzene.[4]
Refractive Index	n ₂₀ /D 1.420[1][2][3]

Hazard Identification and Classification

1,2-Epoxyoctane is classified as a hazardous chemical. A summary of its hazard classifications is provided in Table 2.

Table 2: Hazard Classification of **1,2-Epoxyoctane**

Hazard Class	Classification
Flammable Liquids	Category 3[1][2]
Skin Irritation	Category 2[1][2][6]
Eye Irritation	Category 2[1][2][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1][2]
Skin Sensitization	Category 1[6]

Hazard Statements (H-Statements):

- H226: Flammable liquid and vapor.[1][2][7]
- H315: Causes skin irritation.[1][2][6]
- H317: May cause an allergic skin reaction.[6]
- H319: Causes serious eye irritation.[1][2][6]
- H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

Toxicological Information

The toxicological properties of **1,2-Epoxyoctane** have not been exhaustively investigated. However, available data indicates potential for toxicity.

Table 3: Acute and Genetic Toxicity Data for **1,2-Epoxyoctane**

Test Type	Species	Route	Dose/Concentration	Effects
Lowest Published Toxic Dose (TDLo)	Mouse	Unreported	103 mg/kg	Tumorigenic (equivocal), Lymphoma[3]
Sister Chromatid Exchange	Hamster (Lung)	In vitro	1250 µmol/L	Positive[3]

Experimental Protocols

Detailed toxicological testing of **1,2-Epoxyoctane** should be conducted in accordance with established international guidelines to ensure data quality and animal welfare. The following are summaries of relevant OECD test guidelines that would be appropriate for assessing the safety of this chemical.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- **Objective:** To determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.
- **Methodology:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a shaved patch of skin on a single experimental animal (typically an albino rabbit). The patch is covered with a gauze dressing for a specified period, usually 4 hours. After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours). The severity of the reactions is scored. If no corrosive effect is observed, the test may be repeated on additional animals to confirm the results.
- **Data Analysis:** The scores for erythema and edema are used to calculate a primary irritation index, which determines the irritation classification of the substance.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- **Objective:** To assess the potential of a substance to cause damage to the eye.
- **Methodology:** A single dose (typically 0.1 mL of liquid or 0.1 g of solid) of the test substance is instilled into the conjunctival sac of one eye of an experimental animal (usually an albino rabbit). The other eye serves as a control. The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. The severity of the lesions is scored. The test is typically performed on one animal initially. If severe damage is observed, no further testing is necessary. If the initial results are inconclusive, up to two more animals may be used.
- **Data Analysis:** The scores for corneal, iridial, and conjunctival effects are used to classify the substance's eye irritation potential.

Sister Chromatid Exchange Assay (General Protocol)

- **Objective:** To detect the ability of a chemical to cause interchanges of DNA between sister chromatids of a duplicating chromosome, which is an indicator of genotoxic potential.
- **Methodology:**
 - **Cell Culture:** Mammalian cells (e.g., hamster lung cells) are cultured in the presence of the test substance at various concentrations.
 - **BrdU Labeling:** 5-bromo-2'-deoxyuridine (BrdU), a thymidine analog, is added to the culture medium. During two rounds of DNA replication, BrdU is incorporated into the newly synthesized DNA strands.
 - **Metaphase Arrest:** A spindle inhibitor (e.g., colcemid) is added to arrest the cells in metaphase.
 - **Harvesting and Staining:** The cells are harvested, treated with a hypotonic solution, fixed, and dropped onto microscope slides. The slides are then stained using a differential staining technique (e.g., fluorescence plus Giemsa) that allows for the visualization of sister chromatid exchanges.
- **Data Analysis:** The number of sister chromatid exchanges per metaphase cell is counted under a microscope. A statistically significant increase in the frequency of exchanges in

treated cells compared to control cells indicates a positive result.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize the risks associated with **1,2-Epoxyoctane**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, nitrile rubber), a lab coat, and closed-toe shoes.[\[8\]](#)
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Use only non-sparking tools.[\[7\]](#)
- Take precautionary measures against static discharge.[\[7\]](#)

- Ground and bond containers when transferring material.[7]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[7]
- Recommended storage temperature is 2-8 °C.[1][2][3][4][5]
- Keep container tightly closed.[5][7]
- Store under an inert gas as the material is moisture-sensitive.[5]
- Store away from incompatible materials.

Incompatible Materials:

- Strong acids
- Bases
- Water
- Finely powdered metals
- Metals

Emergency Procedures

First-Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, call a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.

Fire-Fighting Measures

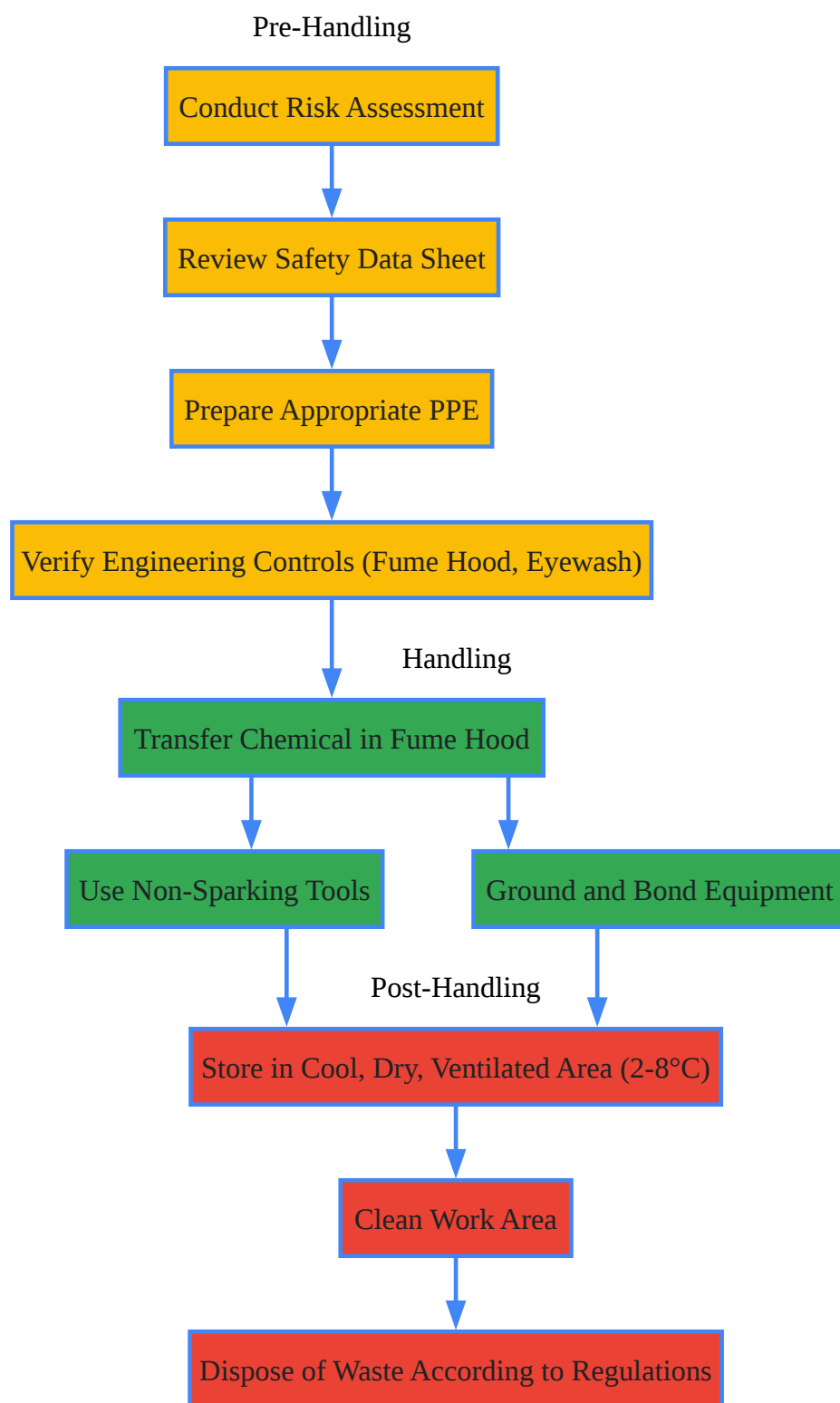
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[6]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated.
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.

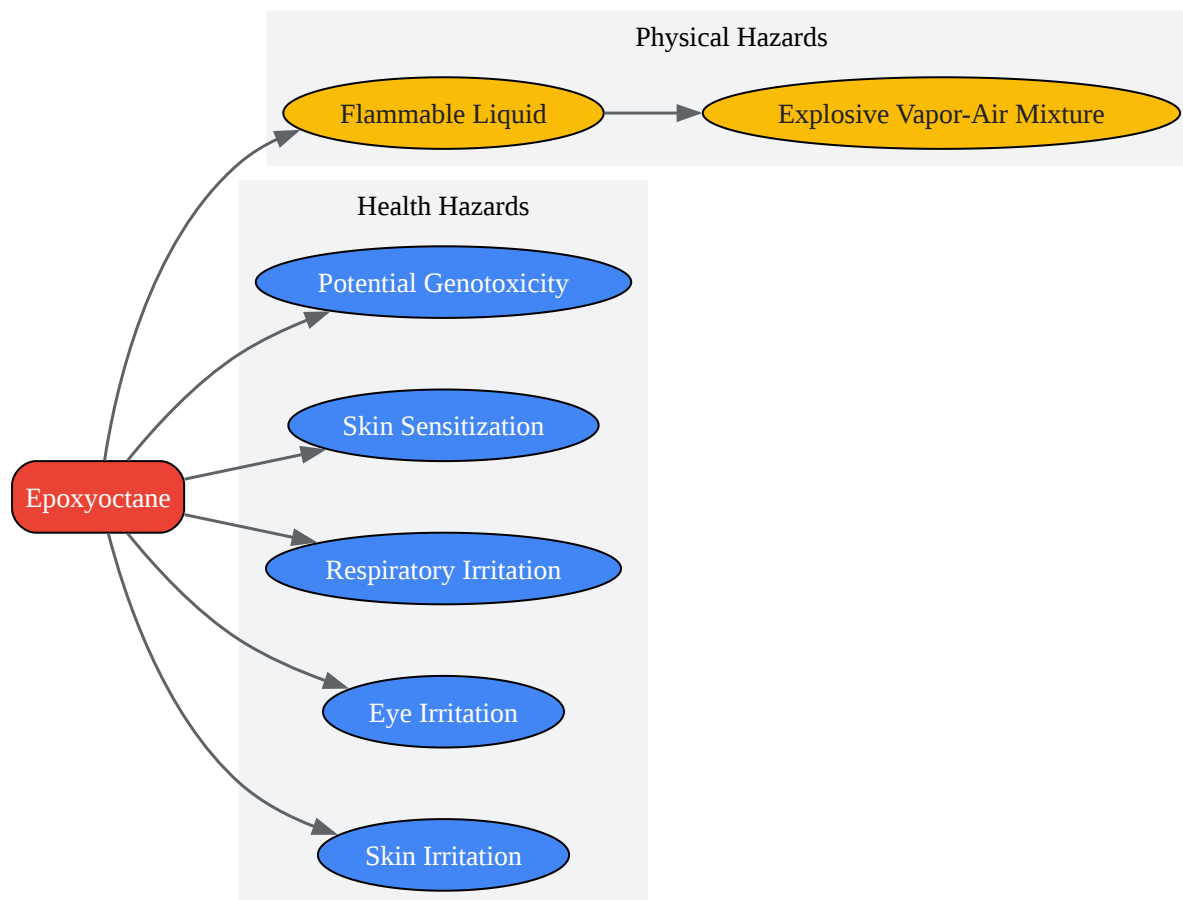
Visualizations

The following diagrams illustrate key safety workflows and relationships for handling **1,2-Epoxyoctane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,2-Epoxyoctane**.



[Click to download full resolution via product page](#)

Caption: Relationship of hazards associated with **1,2-Epoxyoctane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Toxicity of epoxy fatty acids and related compounds to cells expressing human soluble epoxide hydrolase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. hpc-standards.com [hpc-standards.com]
- 3. researchgate.net [researchgate.net]
- 4. oecd.org [oecd.org]
- 5. 1,2-Epoxybutane - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Genetic toxicity of some important epoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. oehha.ca.gov [oehha.ca.gov]
- 8. 1,2-Epoxyoctane | CAS#:2984-50-1 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Safety and Handling of 1,2-Epoxyoctane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223023#safety-and-handling-precautions-for-1-2-epoxyoctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com